

Application Notes and Protocols for Handling Gaseous Arsenic Trifluoride

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Compound of Interest

Compound Name: Arsenic trifluoride

Cat. No.: B1585507

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For Researchers, Scientists, and Drug Development Professionals

WARNING: Arsenic trifluoride (AsF_3) is an extremely toxic, corrosive, and moisture-sensitive gas.^{[1][2]} All handling and experimental procedures must be conducted by trained personnel in a specialized and controlled laboratory environment. A thorough understanding of this document and the Safety Data Sheet (SDS) is mandatory before commencing any work.

Overview and Physicochemical Properties

Arsenic trifluoride is a colorless, oily liquid that readily vaporizes (boiling point: 60.4 °C) and fumes in air.^{[3][4][5]} It is a powerful fluorinating agent and is highly reactive, particularly with water, with which it decomposes.^{[2][3][5]} Due to its high toxicity by inhalation, ingestion, and skin contact, as well as its carcinogenicity, extreme precautions are necessary.^{[1][4][6]}

Quantitative Data Summary

Property	Value	References
Chemical Formula	AsF ₃	[3][5]
Molar Mass	131.92 g/mol	[7]
Boiling Point	60.4 °C (140.7 °F; 333.5 K)	[3]
Melting Point	-8.5 °C (16.7 °F; 264.6 K)	[3]
Density	2.666 g/cm ³ (at 0 °C)	[3]
Vapor Pressure	100 mmHg at 13.2 °C	[7]
OSHA PEL (TWA)	0.010 mg/m ³ (as As)	[3][6]
NIOSH REL (C)	0.002 mg/m ³ (15-minute, as As)	[3]
IDLH	5 mg/m ³ (as As)	[3]

Safety Precautions and Engineering Controls

A comprehensive risk assessment must be performed before any experiment involving AsF₃.

Engineering Controls

- **Fume Hood:** All work must be conducted in a certified, high-performance chemical fume hood with a face velocity of at least 100 feet per minute.[1] The fume hood should be equipped with a scrubbing system for exhaust gases.
- **Glovebox/Schlenk Line:** For inert atmosphere reactions, a glovebox or a Schlenk line is required.[8][9] This prevents reaction with moisture and air and provides an additional layer of containment.
- **Gas Detection:** A continuous **arsenic trifluoride** gas monitoring system with an audible alarm must be installed in the laboratory.
- **Ventilation:** The laboratory must have a dedicated, non-recirculating ventilation system.

Personal Protective Equipment (PPE)

- **Respiratory Protection:** A full-facepiece, positive-pressure, self-contained breathing apparatus (SCBA) or a supplied-air respirator is mandatory when handling AsF_3 .
- **Hand Protection:** Heavy-duty, chemical-resistant gloves (e.g., butyl rubber or neoprene) are required.^[10] Glove compatibility must be verified with the manufacturer.^[1]
- **Eye Protection:** Chemical splash goggles and a face shield are necessary.^[10]
- **Body Protection:** A chemical-resistant apron or suit, long-sleeved lab coat, and closed-toe shoes are required.^[10]

Emergency Procedures

- **Spill:** In case of a spill or leak, evacuate the area immediately and activate the emergency alarm. Only personnel with proper training and PPE should respond. Neutralize small spills with a suitable absorbent material (e.g., soda ash or lime).
- **Exposure:**
 - **Inhalation:** Move the victim to fresh air immediately and seek emergency medical attention.^[10]
 - **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.^{[1][10]}
 - **Eye Contact:** Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.^[10]
- **Fire:** AsF_3 is not flammable, but containers may rupture upon heating. Use a dry chemical or carbon dioxide extinguisher. Do not use water, as it reacts violently with AsF_3 .^[2]

Experimental Setup and Protocols

The following protocols are provided as a general guide and must be adapted to specific experimental needs.

Synthesis of Arsenic Trifluoride (Laboratory Scale)

This procedure should be performed in a dedicated fume hood with all necessary safety precautions in place.

Materials:

- Arsenic trioxide (As_2O_3)
- Anhydrous hydrogen fluoride (HF) or a mixture of calcium fluoride (CaF_2) and concentrated sulfuric acid (H_2SO_4)[3][4][6]
- Fluoropolymer (e.g., PFA, FEP) or stainless steel reaction vessel and tubing
- Cold trap (e.g., liquid nitrogen)

Protocol:

- Assemble the reaction apparatus in the fume hood. The setup should consist of a reaction vessel, a condenser, and a collection flask cooled in a cold trap. All connections must be secure and leak-tight.
- Carefully charge the reaction vessel with arsenic trioxide.
- Slowly introduce anhydrous hydrogen fluoride gas into the reaction vessel. Alternatively, cautiously add concentrated sulfuric acid to calcium fluoride in a separate vessel to generate HF in situ, which is then passed into the reaction vessel containing As_2O_3 .
- Gently heat the reaction vessel to initiate the reaction: $\text{As}_2\text{O}_3 + 6\text{HF} \rightarrow 2\text{AsF}_3 + 3\text{H}_2\text{O}$. [3]
- The gaseous AsF_3 will pass through the condenser and be collected in the cold trap.
- Once the reaction is complete, purge the system with an inert gas (e.g., nitrogen or argon) to remove any residual reactive gases before dismantling the apparatus.

Handling and Transfer of Gaseous Arsenic Trifluoride

Equipment:

- Lecture bottle or cylinder of AsF_3 , properly secured[1][10]

- Stainless steel two-stage pressure regulator with a compatible CGA fitting
- Stainless steel tubing and Swagelok® fittings
- Mass flow controller (optional, for precise gas delivery)
- Reaction vessel (e.g., stainless steel autoclave, Schlenk flask)
- Vacuum pump and inert gas source (for Schlenk line operations)

Protocol:

- **System Assembly:** Assemble the gas delivery system in the fume hood. Ensure all connections are tight and leak-tested with an inert gas and a leak detection solution (e.g., Snoop®).
- **Purging the System:** Evacuate the entire system (tubing, regulator, and reaction vessel) using a vacuum pump.
- **Backfill the system with an inert gas (e.g., nitrogen or argon).** Repeat this vacuum-backfill cycle at least three times to ensure an inert atmosphere.[\[11\]](#)
- **Connecting the AsF₃ Cylinder:** With the cylinder valve closed, connect the regulator to the AsF₃ cylinder.
- **Pressurizing the System:** Slowly open the cylinder valve. Adjust the secondary regulator to the desired delivery pressure.
- **Gas Delivery:** Open the valve to the reaction vessel to introduce the gaseous AsF₃. The flow rate can be controlled using a needle valve or a mass flow controller.
- **Post-Reaction Purge:** After the desired amount of AsF₃ has been delivered, close the cylinder valve. Purge the delivery lines with an inert gas through a scrubbing system to remove any residual AsF₃ before venting.

Example Reaction: Fluorination of an Alkyl Chloride

This is a representative protocol and should be adapted based on the specific substrate and reaction conditions.

Materials:

- Alkyl chloride substrate
- Anhydrous solvent (e.g., acetonitrile)
- Gaseous **Arsenic Trifluoride**
- Schlenk flask or stainless steel reactor
- Inert gas (argon or nitrogen)

Protocol:

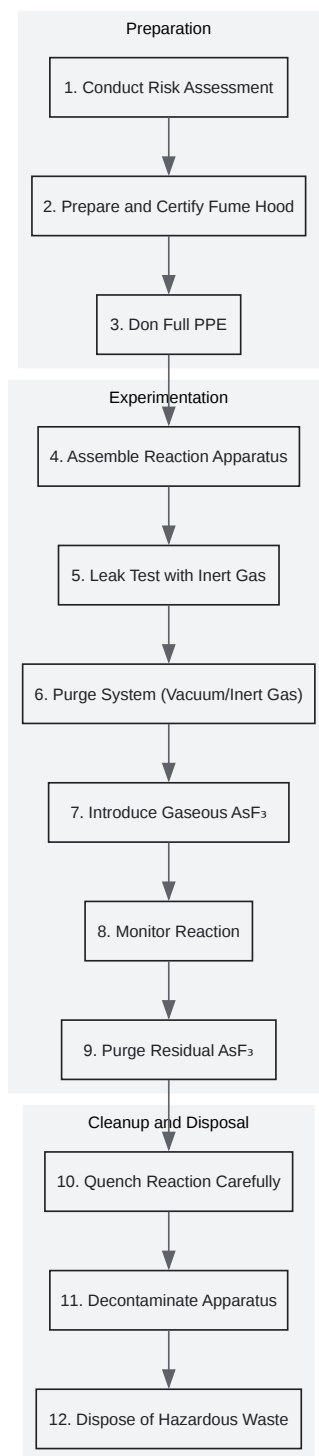
- Set up a Schlenk flask or stainless steel reactor under an inert atmosphere.
- Add the anhydrous solvent and the alkyl chloride substrate to the reaction vessel via syringe or cannula.
- Cool the reaction mixture to the desired temperature using an appropriate cooling bath.
- Slowly bubble a stream of gaseous AsF_3 into the reaction mixture with vigorous stirring. Monitor the reaction progress by appropriate analytical techniques (e.g., GC-MS, NMR).
- Upon completion, stop the flow of AsF_3 and purge the reaction vessel with an inert gas to remove any unreacted AsF_3 . The exhaust gas must be passed through a scrubber containing a neutralizing agent (e.g., soda lime or a basic solution).
- Quench the reaction by slowly adding a suitable quenching agent (e.g., a saturated aqueous solution of sodium bicarbonate) at a low temperature. Caution: This quenching step can be highly exothermic and may produce toxic byproducts.
- Work up the reaction mixture according to standard laboratory procedures for the specific product.

Waste Disposal

All waste containing **arsenic trifluoride** or its byproducts is considered hazardous and must be disposed of according to institutional, local, and federal regulations.^[1]

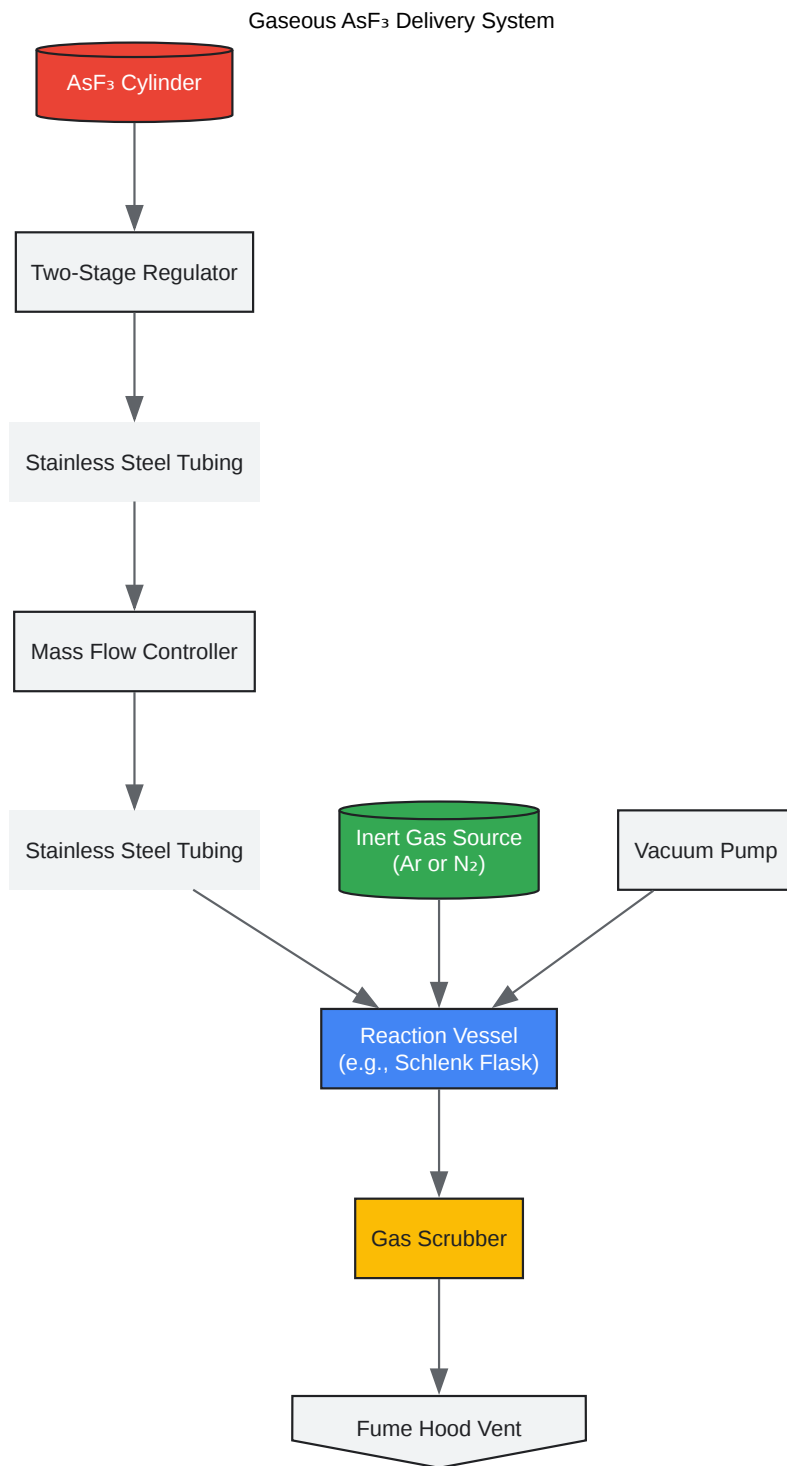
- Solid Waste: Contaminated materials such as gloves, absorbent pads, and used reaction vessels should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unreacted AsF_3 and reaction residues should be carefully quenched and neutralized before being collected in a designated hazardous waste container.
- Scrubber Solutions: The contents of the gas scrubber should be treated as hazardous waste.

Visualizations

Experimental Workflow for Handling Gaseous AsF₃

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Caption: A logical workflow for safely handling gaseous **Arsenic Trifluoride**.



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Caption: A typical experimental setup for the delivery of gaseous AsF_3 .

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